

Navigating the Safe Disposal of Piroxicam-d3: A Procedural Guide

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Compound of Interest

Compound Name: Piroxicam-d3

Cat. No.: B563770

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility.

Piroxicam-d3, a deuterated form of the non-steroidal anti-inflammatory drug (NSAID)

Piroxicam, requires careful handling and disposal due to its toxicological properties. This guide provides essential, step-by-step procedures for the safe disposal of **Piroxicam-d3**, ensuring compliance with regulatory standards and promoting a secure laboratory environment.

Hazard Profile and Regulatory Overview

Piroxicam and its deuterated analog are classified as toxic if swallowed.[1][2][3][4] The primary regulatory framework governing the disposal of such pharmaceutical waste in the United States is the Resource Conservation and Recovery Act (RCRA), managed by the Environmental Protection Agency (EPA).[5][6][7] Many states have their own regulations that may be more stringent than federal laws.[5][8] Therefore, it is crucial to consult with your institution's Environmental Health and Safety (EHS) department to ensure adherence to all applicable local and national guidelines.

Quantitative Data Summary

While specific quantitative disposal limits for **Piroxicam-d3** are not readily available and can vary by jurisdiction, the hazard classification provides a clear directive for its management as a hazardous waste.

Parameter	Value	Source
CAS Number	942047-64-5	[9]
Hazard Statement	H301: Toxic if swallowed	[1][3][4]
Signal Word	Danger	[3][4]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to hazardous or special waste collection point, in accordance with local, regional, national and/or international regulation.	[1][2][4][9][10]

Step-by-Step Disposal Protocol for Piroxicam-d3

This protocol outlines the essential steps for the safe disposal of **Piroxicam-d3** from a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **Piroxicam-d3** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Avoid inhalation of dust or fumes and prevent contact with skin and eyes.[2]
- Do not eat, drink, or smoke in areas where **Piroxicam-d3** is handled.[1][2]

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect waste **Piroxicam-d3** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and any other solid materials that have come into contact with the compound.

- Place these materials in a dedicated, clearly labeled, and sealable hazardous waste container. The container should be made of a material compatible with the chemical.
- Liquid Waste (Solutions):
 - If **Piroxicam-d3** is in a solution, do not dispose of it down the drain.[\[8\]](#)
 - Collect the solution in a designated, leak-proof, and clearly labeled hazardous waste container. The label should specify the contents, including the solvent and the presence of **Piroxicam-d3**.
 - Keep different solvent wastes separate to avoid potentially hazardous reactions and to facilitate proper disposal.[\[11\]](#)

3. Labeling and Storage of Waste:

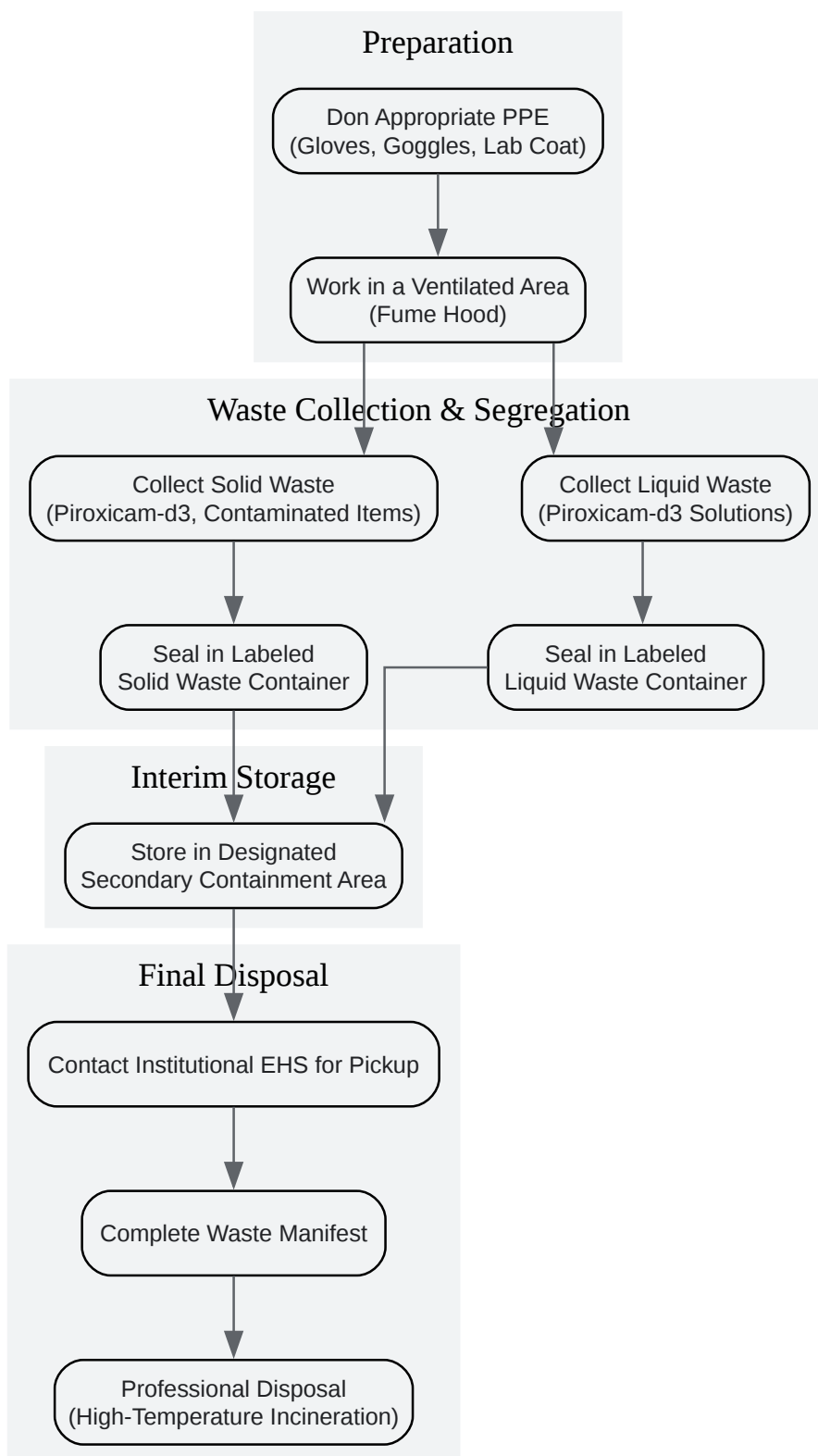
- Label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Piroxicam-d3**," and any other constituents (e.g., solvent name).
- Indicate the approximate concentration or quantity of the waste.
- Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until it can be collected by your institution's EHS department or a licensed hazardous waste disposal contractor.

4. Arranging for Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste manifest documentation and handover.
- The ultimate disposal method for this type of hazardous pharmaceutical waste is typically high-temperature incineration at a permitted facility.[\[6\]](#)[\[7\]](#)

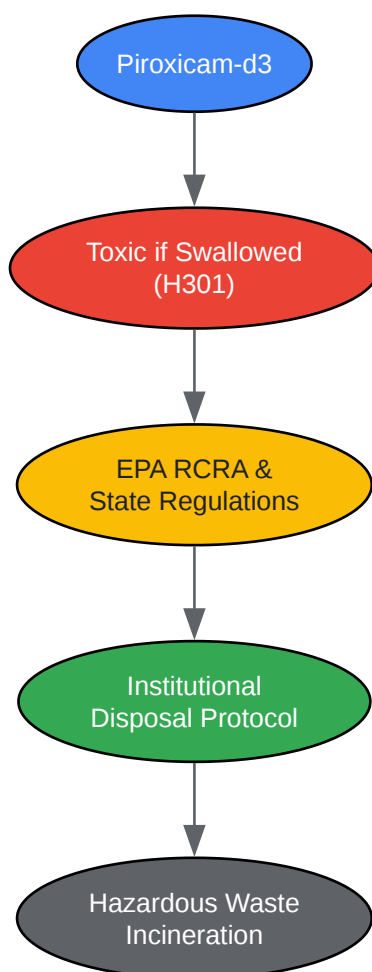
Experimental Workflow and Logical Relationships

The following diagrams illustrate the procedural workflow for the proper disposal of **Piroxicam-d3** and the logical relationship between the key safety and regulatory components.



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Caption: **Piroxicam-d3** Disposal Workflow.



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Caption: Key Relationships in **Piroxicam-d3** Disposal.

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